

Safe handling and storage of Ethanediyl dibromide

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Compound of Interest

Compound Name: *Ethanediyl dibromide*

Cat. No.: *B108731*

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Technical Support Center: Ethanediyl Dibromide

This technical support center provides essential information for the safe handling, storage, and use of **Ethanediyl dibromide** (also known as Oxalyl bromide) in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What is **Ethanediyl dibromide** and what are its primary hazards?

Ethanediyl dibromide ($C_2Br_2O_2$) is a highly reactive chemical intermediate used in organic synthesis. It is a corrosive material that can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) It is also harmful if inhaled and reacts violently with water, liberating toxic gas.[\[1\]](#)[\[3\]](#)

Q2: What are the immediate first aid measures in case of exposure?

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention.[\[1\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately.[\[1\]](#)[\[4\]](#)

Q3: What personal protective equipment (PPE) should be worn when handling **Ethanediol dibromide**?

A comprehensive set of PPE is required for handling this substance:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations. [1]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene) and protective clothing to prevent skin exposure. [1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for acid gases and particulates if exposure limits are exceeded or if irritation is experienced. [1]

Q4: What are the proper storage conditions for **Ethanediol dibromide**?

Ethanediol dibromide is sensitive to moisture, light, and air.[\[1\]](#) Therefore, it must be stored under the following conditions:

- Keep in a dry place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store in a well-ventilated place.[\[1\]](#)
- Protect from direct sunlight.[\[1\]](#)

- Store under an inert atmosphere, such as nitrogen.[[1](#)]
- Keep refrigerated.[[1](#)]
- Store locked up.[[1](#)]

Q5: What materials are incompatible with **Ethanediyl dibromide**?

Avoid contact with the following:

- Water (reacts violently).[[1](#)][[3](#)]
- Strong oxidizing agents.[[1](#)]
- Moist air.[[1](#)]

Troubleshooting Guides

Scenario 1: A small spill of **Ethanediyl dibromide** has occurred in the fume hood.

- Immediate Action: Ensure the fume hood is functioning correctly. Restrict access to the area.
- Personal Protection: Wear the full PPE as detailed in the FAQs.
- Containment: Cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite). Do not use water.
- Neutralization (for residue): After absorbing the bulk of the spill, the area can be cautiously wiped with a cloth dampened with a dilute solution of sodium bicarbonate to neutralize any remaining acid halide.
- Cleanup: Carefully collect the absorbent material and any contaminated items into a designated, labeled waste container for hazardous materials.
- Decontamination: Decontaminate the area with a suitable solvent (e.g., isopropanol) followed by soap and water, ensuring all residues are removed.

- Disposal: Dispose of the waste according to institutional and local regulations for hazardous chemical waste.[1]

Scenario 2: A reaction involving **Ethanediyl dibromide** is not proceeding as expected.

- Check Reagent Quality: **Ethanediyl dibromide** is highly sensitive to moisture. If the reagent has been improperly stored, it may have degraded. Consider using a fresh bottle or redistilling the reagent if appropriate safety measures are in place.
- Inert Atmosphere: Ensure the reaction is being carried out under a strictly inert atmosphere (e.g., nitrogen or argon). Any moisture or oxygen can quench the reaction.
- Solvent Purity: Use anhydrous solvents. The presence of water in the solvent will rapidly decompose the **Ethanediyl dibromide**.
- Temperature Control: Many reactions with **Ethanediyl dibromide**, such as the Swern oxidation, require very low temperatures (e.g., -78 °C).[2] Ensure the reaction temperature is being accurately monitored and maintained.

Experimental Protocols

Detailed Methodology: The Swern Oxidation of a Primary Alcohol to an Aldehyde

The Swern oxidation is a widely used reaction that converts primary and secondary alcohols to aldehydes and ketones, respectively, using dimethyl sulfoxide (DMSO) activated by an electrophile, in this case, a derivative of **Ethanediyl dibromide** (Oxalyl chloride is more commonly used, but the principle is the same).[2][5]

Materials:

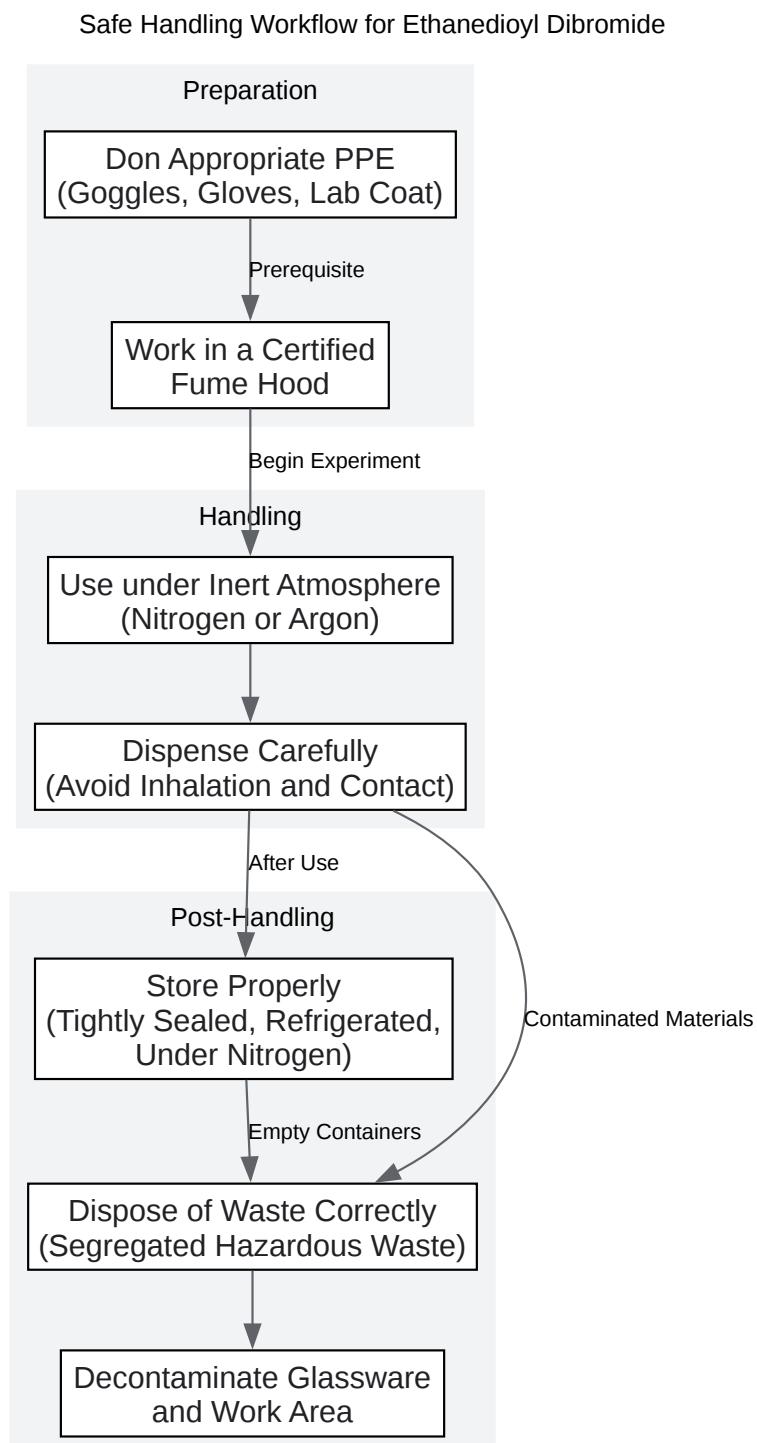
Reagent/Material	Molar Equivalent
Primary Alcohol	1.0
Oxalyl Chloride (or Dibromide)	1.5
Dimethyl Sulfoxide (DMSO)	2.2
Triethylamine (TEA)	5.0
Anhydrous Dichloromethane (DCM)	-

Procedure:

- Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet, dissolve oxalyl chloride (1.5 eq.) in anhydrous dichloromethane (DCM) and cool the solution to -78 °C using a dry ice/acetone bath.
- Activation of DMSO: Slowly add a solution of DMSO (2.2 eq.) in anhydrous DCM to the oxalyl chloride solution via a syringe. Stir the mixture for 15 minutes at -78 °C.
- Addition of Alcohol: Add a solution of the primary alcohol (1.0 eq.) in anhydrous DCM dropwise to the reaction mixture. Stir for 30-45 minutes at -78 °C.
- Addition of Base: Slowly add triethylamine (5.0 eq.) to the mixture. The reaction is typically exothermic and may require careful addition to maintain the temperature below -60 °C.
- Warming and Quenching: After stirring for an additional 30 minutes at -78 °C, remove the cooling bath and allow the reaction to warm to room temperature. Quench the reaction by adding water.
- Work-up: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a dilute HCl solution, saturated aqueous NaHCO₃, and brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude aldehyde.
- Purification: Purify the crude product by flash column chromatography on silica gel.

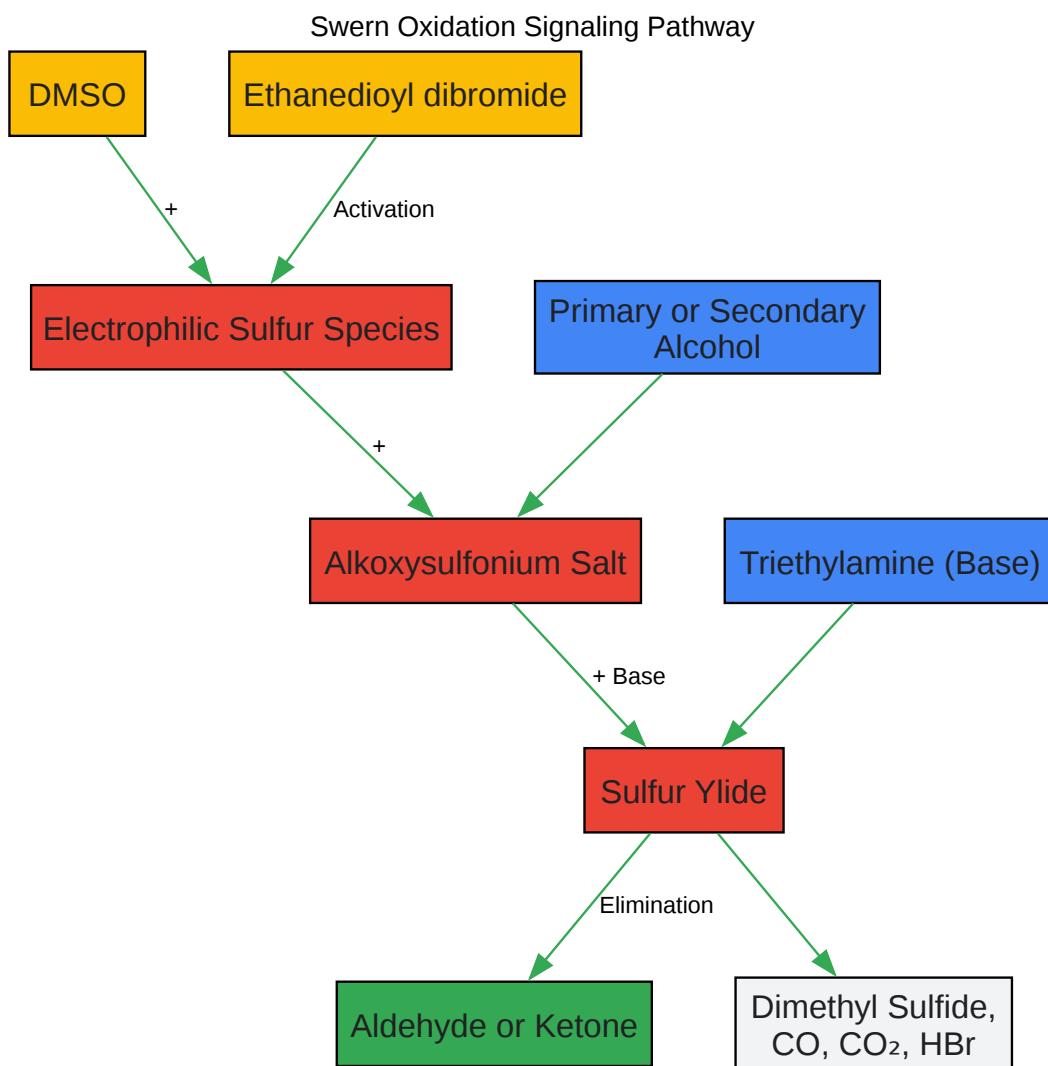
Visualizations

Below are diagrams illustrating key logical and experimental workflows.



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Caption: A logical workflow for the safe handling of **Ethanediyl dibromide**.

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Caption: A simplified signaling pathway for the Swern Oxidation.

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